

An In-depth Technical Guide to the Phase Transition of Dilithium Telluride

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Compound of Interest

Compound Name: Dilithium;tellurite

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the phase transition properties of dilithium telluride (Li_2Te). The content herein is curated for professionals in research and development who require detailed information on the material's structural and thermal behavior.

Introduction to Dilithium Telluride

Dilithium telluride (Li_2Te) is an inorganic compound that belongs to the class of alkali metal chalcogenides. It is a crystalline solid, white in appearance, and is known for its antifluorite crystal structure.[1] This compound is synthesized by the direct reaction of lithium and tellurium. One method involves reacting lithium metal with controlled amounts of tellurium in liquid ammonia.[1] Another preparation technique involves the direct reaction of the elements in a beryllium oxide crucible at 950°C . [2]

Crystal Structure of Dilithium Telluride

At ambient conditions, dilithium telluride crystallizes in a cubic crystal system with the space group Fm-3m . [2][3] This corresponds to the antifluorite structure, where the positions of the cations and anions are reversed compared to the fluorite (CaF_2) structure. In Li_2Te , the telluride anions (Te^{2-}) form a face-centered cubic (FCC) lattice, while the lithium cations (Li^+) occupy the tetrahedral interstitial sites. Each lithium ion is coordinated to four tellurium ions, and each tellurium ion is coordinated to eight lithium ions. [3]

Phase Transition Behavior

Based on available literature, dilithium telluride is a thermally stable compound that maintains its cubic antiferroite structure over a wide temperature range. The primary phase transition observed for this material is its melting from a solid to a liquid state. There is no strong evidence in the reviewed literature to suggest the existence of solid-state phase transitions for Li_2Te prior to melting.

3.1. Melting Point

The transition from the solid to the liquid phase for dilithium telluride occurs at a high temperature. This melting point is a key characteristic of its thermal stability.

Property	Value	Crystal Structure (Solid)
Melting Point	1204 °C	Cubic (Fm-3m)
Molar Mass	141.48 g/mol	-
Appearance	White crystalline solid	-
CAS Number	12136-59-3	-

Data sourced from[\[1\]](#)[\[2\]](#)

Experimental Determination of Phase Transitions

The characterization of phase transitions in materials like dilithium telluride is typically carried out using thermal analysis and diffraction techniques.

4.1. Differential Scanning Calorimetry (DSC)

Differential Scanning Calorimetry (DSC) is a fundamental thermoanalytical technique used to observe phase transitions. A DSC instrument measures the difference in heat flow between a sample and a reference as a function of temperature. When the sample undergoes a phase transition, such as melting, a change in heat flow is detected, which appears as a peak in the DSC curve. This allows for the precise determination of the transition temperature and the enthalpy change associated with the transition. Modulated DSC can provide further insights by

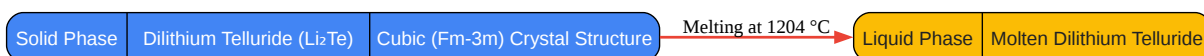
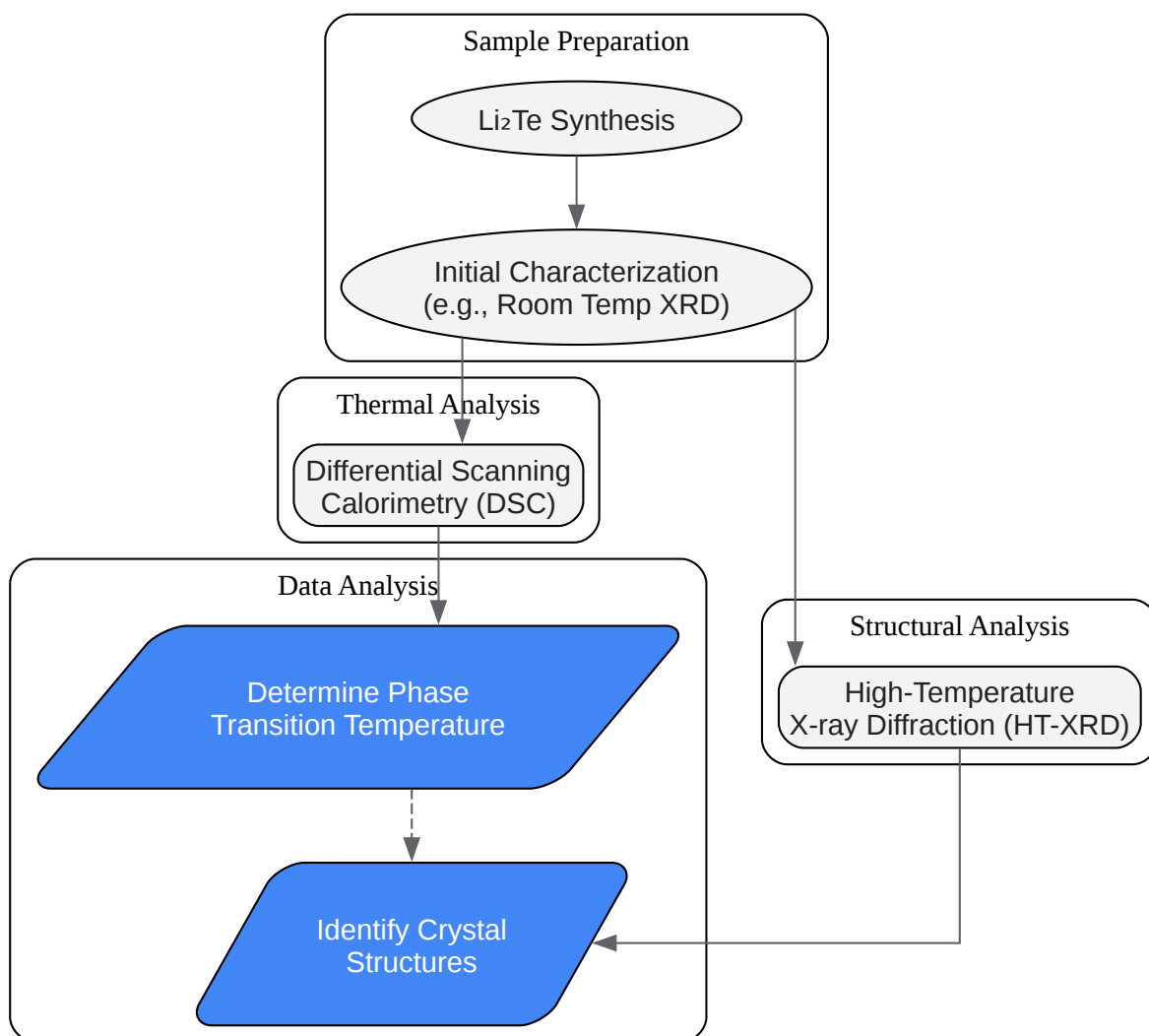
separating reversing and non-reversing heat flow signals, which can help in distinguishing between melting and crystallization events.[\[4\]](#)

4.2. X-ray Diffraction (XRD)

X-ray Diffraction (XRD) is a powerful non-destructive technique for determining the crystallographic structure of a material. By performing XRD measurements at various temperatures (high-temperature XRD), one can monitor changes in the crystal structure. If a solid-state phase transition occurs, the diffraction pattern will change, reflecting the new crystal structure. The absence of any change in the XRD pattern of Li_2Te upon heating up to its melting point would confirm the stability of its cubic phase.[\[5\]](#)

Visualizing the Phase Transition and Experimental Workflow

To better illustrate the concepts discussed, the following diagrams are provided.



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